

Personal protective equipment for handling Sari 59-801

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for Sari 59-801

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Sari 59-801** (CAS No. 80565-58-8), a hypoglycemic research compound. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step guide for operational use and waste management.

Compound Information

Identifier	Value	
IUPAC Name	2-(dimethylamino)-1-[2-(3-ethyl-5-methyl-4-isoxazolyl)-1H-indol-3-yl]ethanol	
CAS Number	80565-58-8	
Molecular Formula	C18H23N3O2	
Physical Form	Solid powder	

Personal Protective Equipment (PPE)



Given that **Sari 59-801** is a pharmacologically active compound for research use, and a detailed Safety Data Sheet (SDS) is not publicly available, a conservative approach to PPE is mandatory. The minimum required PPE for handling **Sari 59-801** in a laboratory setting is outlined below.

Protection Type	Specific PPE	Rationale
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields or safety goggles.[1] A face shield should be worn over safety glasses or goggles when there is a risk of splashing.	To protect against accidental splashes or aerosolized powder contacting the eyes.
Hand Protection	Disposable nitrile gloves.[1][2] For extended handling, consider double-gloving.	To prevent skin contact and absorption. Nitrile gloves offer good resistance to a variety of chemicals for incidental contact.[1][2]
Body Protection	A buttoned, long-sleeved laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is recommended if engineering controls are not sufficient or when handling larger quantities of the powder outside of a fume hood.	To prevent inhalation of the powdered compound, which could lead to systemic effects due to its hypoglycemic properties.

Operational Plan: Step-by-Step Handling Procedures

3.1. Engineering Controls

 All weighing and solution preparation activities involving powdered Sari 59-801 should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.



3.2. Personal Protective Equipment (PPE) Donning and Doffing

- Donning: Before entering the designated handling area, don a lab coat, followed by safety glasses or goggles. Lastly, put on nitrile gloves, ensuring they overlap the cuffs of the lab coat.
- Doffing: To prevent contamination of skin and personal clothing, remove PPE in the following order before leaving the laboratory: gloves, lab coat, and then eye protection. Wash hands thoroughly with soap and water after removing all PPE.

3.3. Weighing and Solution Preparation

- Perform all manipulations of the solid compound within a chemical fume hood.
- Use appropriate tools (e.g., spatulas) to handle the powder. Avoid creating dust.
- When preparing solutions, add the solvent to the weighed powder slowly to prevent splashing.
- Cap all containers securely when not in use.

3.4. Spill and Emergency Procedures

- Minor Spill (Powder):
 - Alert others in the area.
 - Wearing appropriate PPE, gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the absorbent material with water (if compatible) to minimize dust generation during cleanup.
 - Carefully wipe up the spill, working from the outside in.
 - Place all contaminated materials in a sealed bag for proper disposal.
 - Clean the spill area with an appropriate solvent or detergent and water.








- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.
 Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **Sari 59-801** must be treated as hazardous chemical waste.

- Solid Waste: This includes contaminated gloves, absorbent materials, weighing papers, and empty containers. Place these items in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **Sari 59-801** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of this waste down the drain.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved chemical waste disposal vendor in accordance with local, state, and federal regulations.





Click to download full resolution via product page

Caption: PPE selection workflow for handling Sari 59-801.







Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Personal Protective Equipment Requirements for Laboratories Environmental Health and Safety [ehs.ncsu.edu]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Sari 59-801]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1681469#personal-protective-equipment-for-handling-sari-59-801]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com